

3-((4-Chlorophenyl)imino)indolin-2-one chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-((4-Chlorophenyl)imino)indolin-2-one

CAS No.: 57644-24-3

Cat. No.: B1496139

[Get Quote](#)

An In-Depth Technical Guide to **3-((4-Chlorophenyl)imino)indolin-2-one**: Structure, Properties, and Therapeutic Potential

Executive Summary: This guide provides a comprehensive technical overview of **3-((4-Chlorophenyl)imino)indolin-2-one**, a heterocyclic compound belonging to the isatin Schiff base family. Isatin and its derivatives represent a "privileged scaffold" in medicinal chemistry, renowned for a wide spectrum of pharmacological activities. This document details the chemical structure, physicochemical properties, a validated synthesis protocol, and the significant biological potential of the title compound. Drawing from extensive research on the indolin-2-one core, we explore its probable mechanism of action as a kinase inhibitor, a pathway central to anticancer therapy. This whitepaper is intended for researchers, chemists, and drug development professionals seeking to leverage the therapeutic promise of novel isatin derivatives.

Introduction: The Significance of the Isatin Scaffold

Isatin (1H-indole-2,3-dione) is an endogenous heterocyclic compound found in mammalian tissues that has captivated chemists and pharmacologists for over a century.^[1] Its unique structural features, including a reactive ketone at the C-3 position and an amide moiety, make it a versatile precursor for synthesizing a vast array of biologically active molecules.^[2] When the C-3 ketone of isatin is condensed with a primary amine, it forms a Schiff base, characterized by an azomethine or imine group (C=N). This transformation is a powerful strategy in medicinal chemistry, as the resulting imine group is often crucial for biological activity, potentially enhancing the pharmacological profile of the parent molecule through mechanisms like hydrogen bonding with cellular targets.^[2] Isatin-based Schiff bases are reported to possess a remarkable range of activities, including antimicrobial, anticonvulsant, anti-inflammatory, antiviral, and potent anticancer properties.^{[1][3]}

Chemical Identity and Structure

3-((4-Chlorophenyl)imino)indolin-2-one is a specific isatin Schiff base derivative. Its structure is formed by the fusion of two key pharmacophores: the indolin-2-one core and a 4-chlorophenyl ring, linked by an imine bridge.

- IUPAC Name: **3-((4-chlorophenyl)imino)indolin-2-one**
- Core Structure: The molecule is built on the isatin (indoline-2,3-dione) framework.
- Key Functional Groups:
 - Indolin-2-one: A bicyclic system containing a benzene ring fused to a five-membered lactam (cyclic amide) ring.
 - Imine (Schiff Base): A carbon-nitrogen double bond (C=N) at the C-3 position, which is often critical for biological interactions.^[4]
 - 4-Chlorophenyl Group: A benzene ring substituted with a chlorine atom at the para position. The halogen substitution can significantly influence the molecule's lipophilicity and electronic properties, often enhancing its biological efficacy.

The presence of these distinct chemical features suggests a high potential for targeted biological activity, a hallmark of the indolin-2-one class of compounds.

Physicochemical and Spectroscopic Properties

While specific experimental data for the title compound is not aggregated in a single public source, its properties can be reliably predicted based on its structure and data from closely related analogues.

Property	Value / Expected Characteristics	Source / Rationale
Molecular Formula	C ₁₄ H ₉ ClN ₂ O	Based on structural analysis.
Molecular Weight	256.69 g/mol	Calculated from the molecular formula.
Appearance	Likely a colored crystalline solid (e.g., yellow, orange, or red).	Typical for isatin Schiff bases.
Solubility	Generally soluble in polar organic solvents like DMSO, DMF, and ethanol; sparingly soluble in water.	Common for heterocyclic compounds of this nature.
IR Spectroscopy (cm ⁻¹)	Expected peaks around 3200-3400 (N-H stretch), 1700-1730 (C=O, amide carbonyl), 1610-1630 (C=N, imine), and 750-850 (C-Cl stretch).	Characteristic absorptions for the functional groups present. [5]
¹ H NMR Spectroscopy (δ, ppm)	Aromatic protons expected in the range of 6.8-8.0 ppm. A singlet for the indole N-H proton is expected at >10 ppm.	Based on spectral data of similar structures. [5]
¹³ C NMR Spectroscopy (δ, ppm)	Carbonyl carbon (C=O) signal expected around 163-167 ppm. Imine carbon (C=N) signal around 150-158 ppm. Aromatic carbons from 110-150 ppm.	Based on spectral data of analogous compounds. [6] [7]

Synthesis and Reaction Mechanism

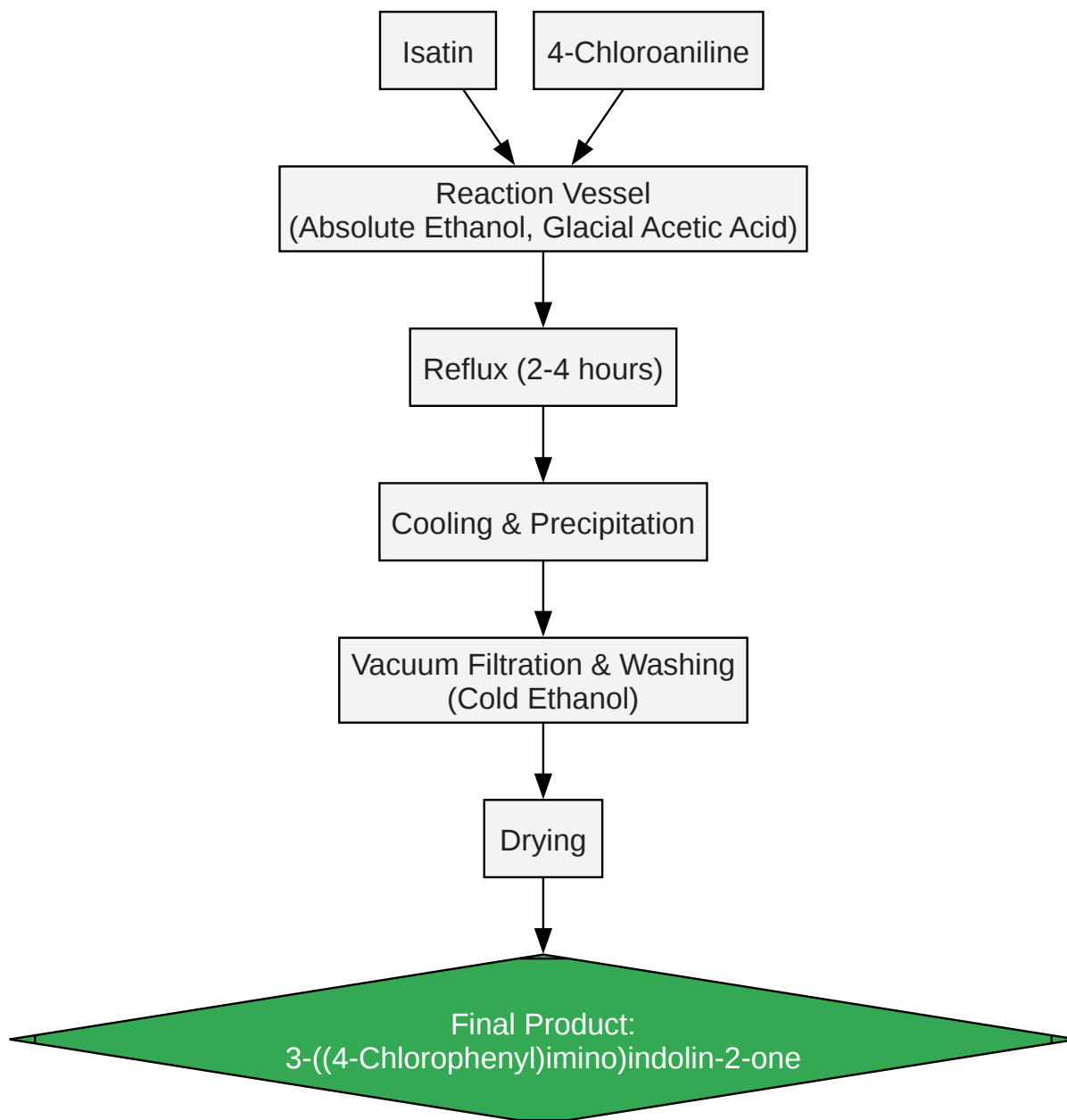
The synthesis of **3-((4-Chlorophenyl)imino)indolin-2-one** is a classic example of Schiff base formation via a condensation reaction. The methodology is robust, high-yielding, and straightforward, making the compound readily accessible for research purposes.

Experimental Protocol: Synthesis of 3-((4-Chlorophenyl)imino)indolin-2-one

This protocol is adapted from general procedures for the synthesis of isatin Schiff bases.^{[4][6]}

- **Reactant Preparation:** In a round-bottom flask, dissolve isatin (1.0 equivalent) in absolute ethanol. In a separate container, dissolve 4-chloroaniline (1.0 equivalent) in a minimal amount of absolute ethanol.
- **Reaction Initiation:** Add the 4-chloroaniline solution dropwise to the stirring isatin solution at room temperature.
- **Catalysis:** Add 2-3 drops of glacial acetic acid to the mixture. The acid serves to protonate the carbonyl oxygen of isatin, thereby increasing the electrophilicity of the C-3 carbon and facilitating the nucleophilic attack by the primary amine.
- **Reflux:** Equip the flask with a condenser and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Product Isolation:** Upon completion, allow the reaction mixture to cool to room temperature. The colored product will typically precipitate out of the solution. The precipitation can be further encouraged by placing the flask in an ice bath.
- **Purification:** Collect the solid product by vacuum filtration. Wash the crystals with cold ethanol to remove any unreacted starting materials.
- **Drying and Characterization:** Dry the purified product in a vacuum oven. The final compound should be characterized by determining its melting point and using spectroscopic methods (IR, NMR, Mass Spectrometry) to confirm its structure.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-((4-Chlorophenyl)imino)indolin-2-one**.

Biological Activities and Potential Applications

The indolin-2-one scaffold is a cornerstone of modern drug discovery, most notably in oncology. Derivatives have been successfully developed as potent inhibitors of protein kinases.[8] Isatin Schiff bases have demonstrated a wide array of biological activities, suggesting that **3-((4-Chlorophenyl)imino)indolin-2-one** is a strong candidate for further investigation.

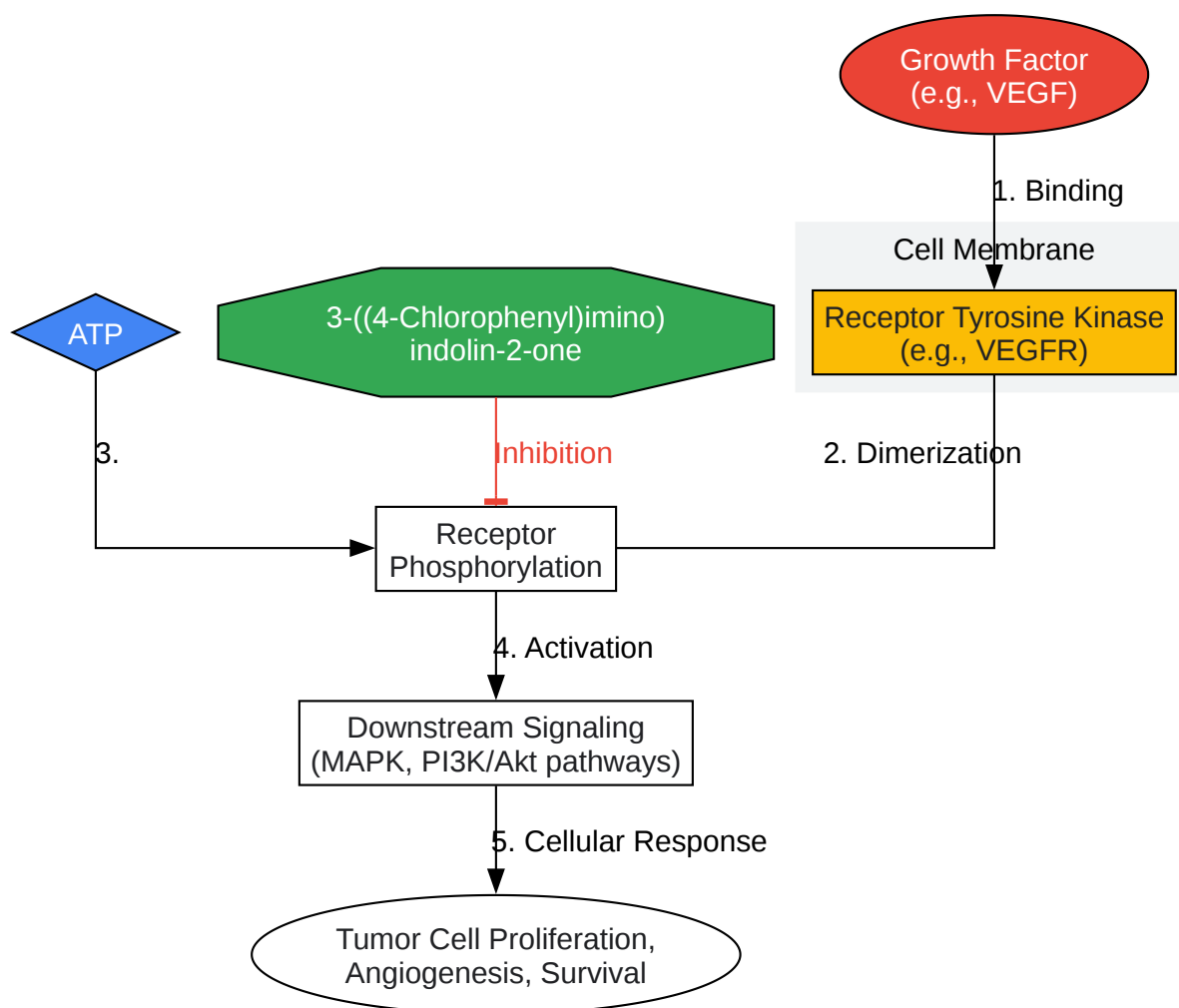
- **Anticancer Activity:** This is the most prominent potential application. Many 3-substituted indolin-2-one derivatives are potent inhibitors of receptor tyrosine kinases (RTKs) such as VEGFR, PDGFR, and EGFR, which are critical for tumor growth and angiogenesis (the formation of new blood vessels).[8][9][10] Several synthesized isatin derivatives have shown significant cytotoxic effects against various cancer cell lines, including HeLa (cervical), MCF-7 (breast), and A549 (lung).[10][11]
- **Antimicrobial Activity:** Schiff bases of isatin have been reported to exhibit moderate to good activity against a range of Gram-positive and Gram-negative bacteria.[2] The imine linkage is often implicated in the mechanism of action, potentially interfering with microbial cell wall synthesis or other essential cellular processes.
- **Anticonvulsant and Anti-inflammatory Activity:** Various studies have highlighted the potential of isatin derivatives in treating central nervous system disorders and inflammation.[1]

Postulated Mechanism of Action: Kinase Inhibition

The most well-documented mechanism of action for anticancer indolin-2-ones is the inhibition of protein kinases.[8] These enzymes function by transferring a phosphate group from ATP to a protein substrate, a fundamental process in cellular signaling. In many cancers, RTKs are overactive, leading to uncontrolled cell proliferation and survival.

3-((4-Chlorophenyl)imino)indolin-2-one, by its structural similarity to known kinase inhibitors like Sunitinib, is postulated to function as a competitive inhibitor at the ATP-binding site of RTKs.[10] By occupying this pocket, the compound prevents ATP from binding, thereby blocking the phosphorylation event and shutting down the downstream signaling cascade that promotes cancer cell growth and angiogenesis.

Simplified RTK Signaling Pathway and Point of Inhibition



[Click to download full resolution via product page](#)

Caption: Inhibition of Receptor Tyrosine Kinase (RTK) signaling.

Conclusion

3-((4-Chlorophenyl)imino)indolin-2-one is a synthetically accessible heterocyclic compound with significant therapeutic potential. As a member of the isatin Schiff base family, it benefits from a "privileged" structural framework known to interact with various biological targets. Its strong resemblance to established kinase inhibitors makes it a compelling candidate for

development as an anticancer agent. Further in-vitro and in-vivo studies are warranted to fully elucidate its biological activity profile and confirm its mechanism of action, paving the way for its potential inclusion in next-generation drug discovery pipelines.

References

- Shakir, T. H., & Al-Bayati, R. I. H. (2020). Synthesis And Preliminary Antimicrobial Evaluation Of Schiff Bases Of N -Benzyl Isatin Derivatives. *Systematic Reviews in Pharmacy*, 11(12), 1709-1718. [[Link](#)]
- Al-Amiery, A. A., Al-Majedy, Y. K., & Kadhum, A. A. H. (2015). Bis-Schiff Bases of Isatin Derivatives Synthesis, and their Biological Activities: A Review. *Research Journal of Pharmaceutical, Biological and Chemical Sciences*, 6(3), 1584-1595. [[Link](#)]/.pdf
- Abdel-Rahman, A. A. H., Abdel-Megied, A. E. S., El-Gohary, N. S., & El-Sayed, W. A. (2023). Exploring novel derivatives of isatin-based Schiff bases as multi-target agents: design, synthesis, in vitro biological evaluation, and in silico ADMET analysis with molecular modeling simulations. *Scientific Reports*, 13(1), 4652. [[Link](#)]
- Jassim, A. M. (2022). Synthesis, Characterization and Biological Activity Study of some New Metal Ions Complexes with Schiff's Bases Derived from Isatin With 2-Aminobenzohydrazide. *Chemical Methodologies*, 6(2), 160-170. [[Link](#)]
- Sridhar, S. K., Pandeya, S. N., Stables, J. P., & Ramesh, A. (2002). Synthesis, characterization, and analgesic activity of novel schiff base of isatin derivatives. *Journal of Pharmaceutical and Pharmacological Sciences*, 5(2), 141-146. [[Link](#)]
- Wang, M., et al. (2011). Synthesis and Biological Evaluation of 3-Substituted-indolin-2-one Derivatives Containing Chloropyrrole Moieties. *Molecules*, 16(11), 9313-9326. [[Link](#)]
- Wang, M., et al. (2011). Synthesis and Biological Evaluation of 3-Substituted-indolin-2-one Derivatives Containing Chloropyrrole Moieties. *Molecules*, 16(11), 9313-9326. [[Link](#)]
- Kumar, G. V., et al. (2013). Synthesis, characterization and anticancer activity of certain 3-{4-(5-mercapto-1,3,4-oxadiazole-2-yl)phenylimino}indolin-2-one derivatives. *Saudi Pharmaceutical Journal*, 21(3), 247-253. [[Link](#)]
- Wang, M., et al. (2011). Synthesis and biological evaluation of 3-substituted-indolin-2-one derivatives containing chloropyrrole moieties. *Molecules*, 16(11), 9313-9326. [[Link](#)]
- PubChem. (n.d.). 2h-indol-2-one, 3-[[4-amino-5-[(4-chlorophenyl)methyl]-2-pyrimidinyl]amino]-1-[[bis(phenylmethyl)amino]methyl]-5-fluoro-1,3-dihydro-. Retrieved from [[Link](#)]
- Amanote Research. (n.d.). 3-(4-Hydroxyphenylimino)indolin-2-One - Acta. Retrieved from [[Link](#)]
- Oishi, S., et al. (2007). Synthesis of Indolin-3-ones and Tetrahydro-4-quinolones from α -Imino Esters. *European Journal of Organic Chemistry*, 2007(18), 2946-2950. [[Link](#)]

- El-Gohary, N. S., & Shaaban, M. I. (2017). Design, Synthesis, and Cytotoxicity Evaluation of Novel Indolin-2-One Based Molecules on Hepatocellular Carcinoma HepG2 Cells as Protein Kinase Inhibitors. *Molecules*, 22(9), 1433. [[Link](#)]
- Chen, J., et al. (2010). 3-(4-Hydroxyphenylimino)indolin-2-one. *Acta Crystallographica Section E: Structure Reports Online*, 66(5), o1055. [[Link](#)]
- Adesina, K. A., & Sojinu, O. S. (2025). Crystal structure of (E)-3-Chloro-4-((4-chlorophenyl)imino)cyclohexa-2,5-dien-1-one, C₁₂H₇Cl₂NO. *Discover Chemistry*, 2, 309. [[Link](#)]
- Kumar, D., et al. (2022). Discovery and Anticancer Activity of Novel 1,3,4-Thiadiazole- and Aziridine-Based Indolin-2-ones via In Silico Design Followed by Supramolecular Green Synthesis. *ACS Omega*, 7(20), 17351-17366. [[Link](#)]
- Chemsrc. (n.d.). 3-(4-Chlorophenyl)-1-isoindolinone. Retrieved from [[Link](#)]
- Chen, J., et al. (2010). 3-(4-Hydroxy-phenyl-imino)indolin-2-one. *Acta Crystallographica Section E: Structure Reports Online*, 66(Pt 5), o1055. [[Link](#)]
- Ghorab, M. M., et al. (2017). Synthesis and biological evaluation of certain hydrazonoindolin-2-one derivatives as new potent anti-proliferative agents. *Journal of Enzyme Inhibition and Medicinal Chemistry*, 32(1), 1043-1055. [[Link](#)]
- Zhong, Y., et al. (2014). Synthesis, crystal structure and anti-ischaemic activity of (E)-1-{4-[Bis(4-methoxy-phenyl)methyl]piperazin-1-yl}-3-(4-chlorophenyl)-prop-2-en-1-one. *South African Journal of Chemistry*, 67, 91-95. [[Link](#)]
- Journal of Neonatal Surgery. (2025). Synthesis, Characterization and Computational Studies Of (Z)-3-((5-Chloropyridin-2-Yl) Imino)-1-(Oxiran-2-Ylmethyl) Indolin-2-One. Retrieved from [[Link](#)]
- Reich, H. J. (2020). NMR Spectroscopy. *Organic Chemistry Data*. Retrieved from [[Link](#)]
- Kumar, D., et al. (2022). Design, In-Silico Studies, Synthesis, Characterization, and Anticonvulsant Activities of Novel Thiazolidin-4-One Substituted Thiazole Derivatives. *Molecules*, 27(19), 6688. [[Link](#)]
- Filimonov, D. A., et al. (2025). Synthesis, structure, ionochromic and cytotoxic properties of new 2-(indolin-2-yl)-1,3-tropolones. *Beilstein Journal of Organic Chemistry*, 21, 239-249. [[Link](#)]
- Park, J. E., et al. (2022). Evolution of 3-(4-hydroxyphenyl)indoline-2-one as a scaffold for potent and selective anticancer activity. *RSC Medicinal Chemistry*, 13(5), 534-548. [[Link](#)]
- Siddiqui, N., et al. (2015). Synthesis, Biological Activity, and Docking Study of Novel Isatin Coupled Thiazolidin-4-one Derivatives as Anticonvulsants. *Archiv der Pharmazie*, 348(3), 186-197. [[Link](#)]
- PubChem. (n.d.). 3-(4-chlorophenyl)-1-(4-toluidino)-1H-pyrrole-2,5-dione. Retrieved from [[Link](#)]

- Sun, L., et al. (1998). Synthesis and biological evaluations of 3-substituted indolin-2-ones: a novel class of tyrosine kinase inhibitors that exhibit selectivity toward particular receptor tyrosine kinases. *Journal of Medicinal Chemistry*, 41(14), 2588-2603. [[Link](#)]
- Mary, Y. S., & Panicker, C. Y. (2019). NMR spectral analysis of 2-(4-chlorophenyl)-1-((furan-2-yl)methyl)-4,5-dimethyl-1H-imidazole. *Journal of Physics: Conference Series*, 1171, 012021. [[Link](#)]
- ResearchGate. (n.d.). IR and 1 H-NMR spectral data of compounds 2a-f, 3a-f, 4a-f and 5a-c. Retrieved from [[Link](#)]
- Sema. (n.d.). Organic Chemistry Ir And Nmr Cheat Sheet. Retrieved from [[Link](#)]
- SpectraBase. (n.d.). 2-[(4-Chlorophenyl)imino]-3-(2-furylmethyl)-1,3-thiazolan-4-one. Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Synthesis, characterization, and analgesic activity of novel schiff base of isatin derivatives - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. sysrevpharm.org [sysrevpharm.org]
- 3. researchgate.net [researchgate.net]
- 4. chemmethod.com [chemmethod.com]
- 5. Synthesis and biological evaluation of certain hydrazonoindolin-2-one derivatives as new potent anti-proliferative agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. mdpi.com [mdpi.com]
- 7. spectrabase.com [spectrabase.com]
- 8. Synthesis and biological evaluations of 3-substituted indolin-2-ones: a novel class of tyrosine kinase inhibitors that exhibit selectivity toward particular receptor tyrosine kinases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis and Biological Evaluation of 3-Substituted-indolin-2-one Derivatives Containing Chloropyrrole Moieties - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [10. Synthesis and Biological Evaluation of 3-Substituted-indolin-2-one Derivatives Containing Chloropyrrole Moieties \[mdpi.com\]](#)
- [11. Synthesis, characterization and anticancer activity of certain 3-{4-\(5-mercapto-1,3,4-oxadiazole-2-yl\)phenylimino}indolin-2-one derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [3-((4-Chlorophenyl)imino)indolin-2-one chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1496139/docs#3-4-chlorophenyl-imino-indolin-2-one-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1496139/docs#3-4-chlorophenyl-imino-indolin-2-one-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

